

Aminoxy-PEG2-alcohol: A Technical Guide to Safe Handling and Application

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Compound of Interest

Compound Name: Aminoxy-PEG2-alcohol

Cat. No.: B1664892

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **Aminoxy-PEG2-alcohol** (CAS: 185022-12-2), a bifunctional linker critical in bioconjugation and pharmaceutical research. Due to the limited availability of specific safety data for this compound, this guide incorporates information from safety data sheets (SDS) of structurally analogous compounds, such as 2-(2-Aminoethoxy)ethanol, to provide a conservative and thorough overview of best practices.

Chemical and Physical Properties

Aminoxy-PEG2-alcohol, also known as 2-(2-(aminoxy)ethoxy)ethanol, is a short polyethylene glycol (PEG) derivative containing a reactive aminoxy group and a primary alcohol.^[1] The aminoxy group readily reacts with aldehydes and ketones to form stable oxime linkages, a key reaction in bioconjugation.^[1] The terminal hydroxyl group offers a site for further chemical modification.

Table 1: Physical and Chemical Properties of **Aminoxy-PEG2-alcohol**

| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 185022-12-2 | [1][2] |
| Molecular Formula | C4H11NO3 | [1][2] |
| Molecular Weight | 121.1 g/mol | [1][2] |
| Purity | Typically ≥95% - 98% | [1][2] |
| Appearance | Data not available; likely a liquid or oil | N/A |

Hazard Identification and Toxicological Information

While a specific toxicological profile for **Aminooxy-PEG2-alcohol** is not readily available, data from structurally similar compounds, particularly 2-(2-Aminoethoxy)ethanol, indicate potential hazards. The primary hazards are associated with corrosivity.

Table 2: Hazard Classification of Analogous Compound 2-(2-Aminoethoxy)ethanol

| Hazard Class | Category | Hazard Statement |
|--------------------|----------|--|
| Skin Corrosion | 1B | H314: Causes severe skin burns and eye damage. |
| Serious Eye Damage | 1 | H318: Causes serious eye damage. |

Source: Safety Data Sheet for 2-(2-Aminoethoxy)ethanol

Based on this information, it is prudent to handle **Aminooxy-PEG2-alcohol** as a corrosive substance that can cause severe skin burns and eye damage upon contact. No data is available regarding carcinogenicity, mutagenicity, or reproductive toxicity.

Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict safety protocols is essential when working with **Aminoxy-PEG2-alcohol**. This includes the use of appropriate personal protective equipment and handling the substance in a controlled environment.

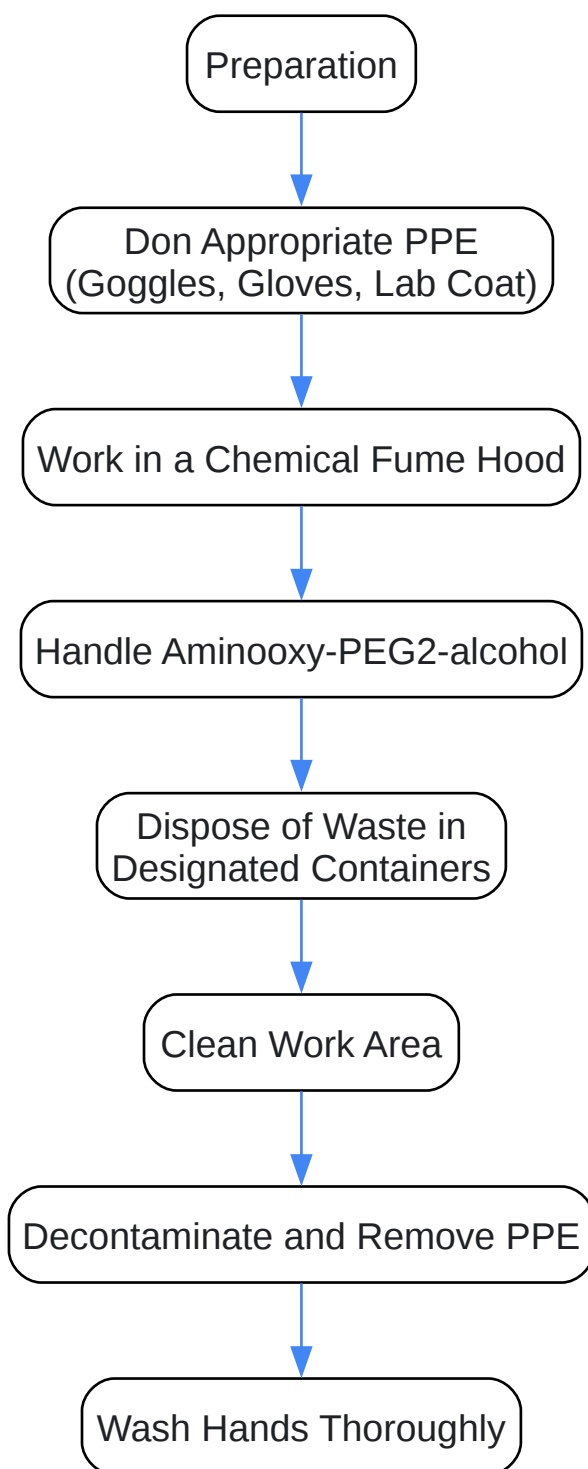
Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear tightly fitting safety goggles or a face shield.[\[3\]](#)
- Skin Protection: Use chemically resistant gloves (e.g., nitrile rubber) and wear a lab coat or other protective clothing to prevent skin contact.[\[3\]](#)
- Respiratory Protection: Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any vapors or aerosols.[\[3\]](#)

General Handling Precautions

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.
- Ensure a safety shower and eyewash station are readily accessible.

The following diagram outlines a standard workflow for handling **Aminoxy-PEG2-alcohol** in a laboratory setting.



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Standard Laboratory Workflow for Handling **Aminoxy-PEG2-alcohol**.

First Aid Measures

In the event of exposure to **Aminooxy-PEG2-alcohol**, immediate action is crucial. The following first aid measures are based on protocols for corrosive substances.

Table 3: First Aid Procedures

| Exposure Route | First Aid Measure |
|----------------|---|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [4] |
| Skin Contact | Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention. [4] |
| Inhalation | Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention. [4] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [4] |

Storage and Stability

Proper storage of **Aminooxy-PEG2-alcohol** is necessary to maintain its integrity and prevent hazardous situations.

- Storage Temperature: Store at -20°C for long-term stability.[\[1\]](#)[\[5\]](#)
- Storage Conditions: Keep container tightly closed in a dry and well-ventilated place. Protect from moisture.
- Reactivity: Aminooxy compounds are noted to be reactive and sensitive; immediate use (within 1 week of receipt) is often recommended.[\[1\]](#) Avoid contact with strong oxidizing

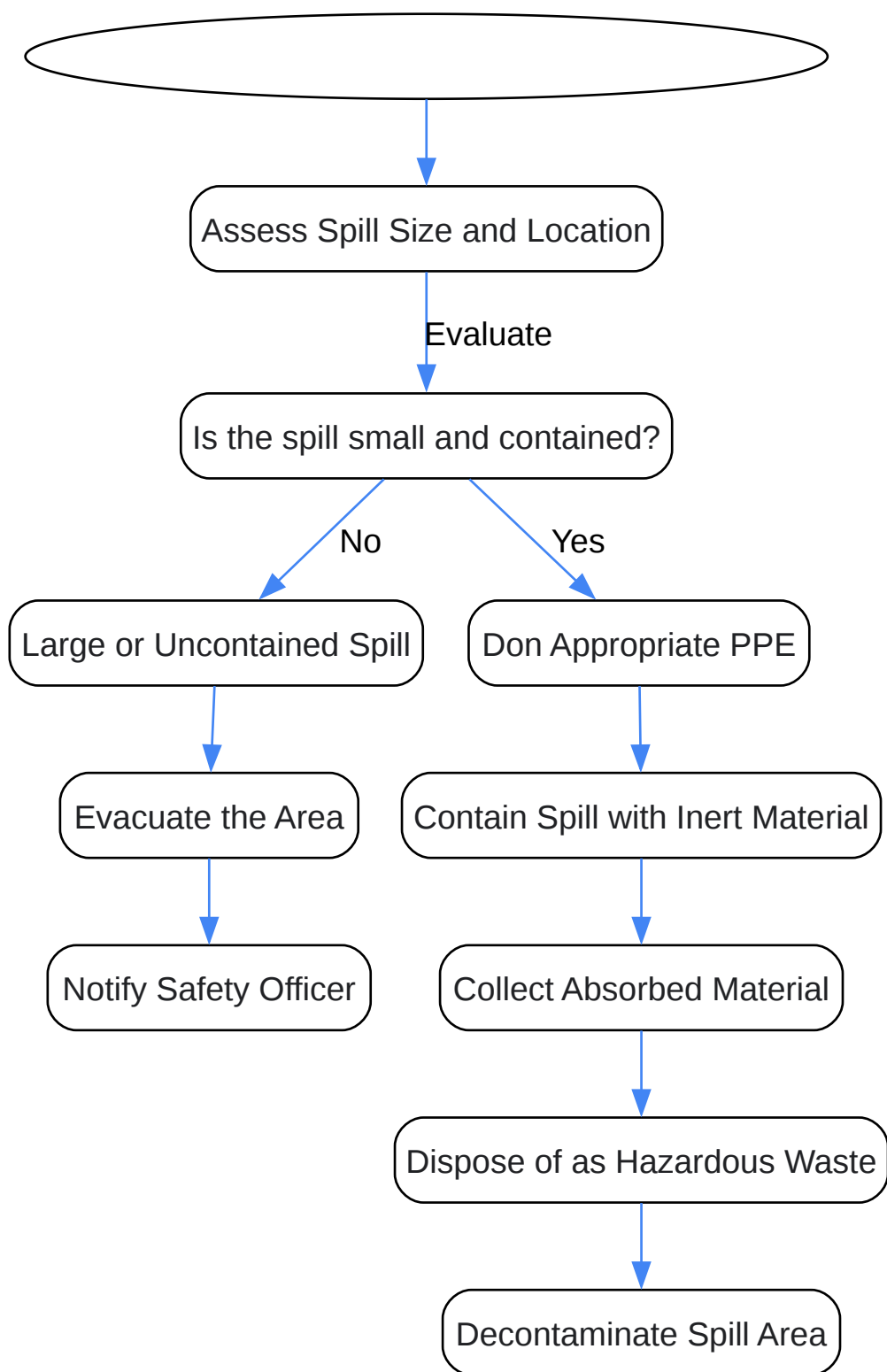
agents.

Accidental Release Measures

In the case of a spill, follow these procedures to minimize exposure and environmental contamination.

- **Personal Precautions:** Evacuate personnel to a safe area. Wear appropriate PPE, including respiratory protection.
- **Containment and Cleanup:** Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal. Do not allow the product to enter drains.
- **Ventilation:** Ensure adequate ventilation of the area.

The following diagram illustrates a decision-making process for handling a spill.



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